

2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid

SMILES string

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Compound of Interest

Compound Name: 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid

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An In-depth Technical Guide to 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid

Abstract

This technical guide provides a comprehensive overview of 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid, a halogenated heterocyclic compound of significant interest in medicinal chemistry and drug development. The document details the compound's physicochemical properties, presents a plausible synthetic pathway with methodological considerations, explores its applications as a strategic building block in pharmaceutical research, and outlines critical safety and handling protocols. This guide is intended for researchers, synthetic chemists, and drug development professionals seeking to leverage this and similar scaffolds in the design of novel therapeutic agents.

Compound Identification and Physicochemical Properties

2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid is a specialized organic molecule featuring a chlorothiophene core functionalized with a difluoroacetic acid moiety. This unique combination

of a halogenated aromatic system and a difluorinated acidic group imparts distinct electronic and steric properties, making it a valuable intermediate in organic synthesis.

- IUPAC Name: 2-(2-chlorothiophen-3-yl)-2,2-difluoroacetic acid
- Molecular Formula: $C_6H_3ClF_2O_2S$
- Canonical SMILES String: O=C(O)C(F)(F)c1scc(Cl)c1

The molecular structure is visualized below:



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Caption: Proposed synthetic workflow from 2-chlorothiophene to the target compound.

Experimental Protocol (Generalized)

Step 1: Synthesis of 2-Chloro-3-formylthiophene (Intermediate 1)

- **Rationale:** Directed ortho-metalation is a powerful tool for functionalizing aromatic rings adjacent to a directing group (in this case, the chloro-substituent, though sulfur is the primary director). Subsequent quenching with an electrophile like N,N-dimethylformamide (DMF) installs the aldehyde group.
- **Procedure:**
 - Dissolve 2-chlorothiophene in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon) and cool the solution to -78 °C.
 - Add n-butyllithium (n-BuLi) dropwise while maintaining the low temperature. Stir for 1-2 hours to ensure complete lithiation at the C3 position.
 - Add anhydrous DMF to the reaction mixture and allow it to warm slowly to room temperature.
 - Quench the reaction with a saturated aqueous solution of ammonium chloride (NH₄Cl).
 - Perform a standard aqueous workup and extract the product with an organic solvent (e.g., ethyl acetate). Purify via column chromatography to yield 2-chloro-3-formylthiophene.

Step 2: Synthesis of 3-(2,2-difluorovinyl)-2-chlorothiophene (Intermediate 2)

- **Rationale:** The aldehyde is converted to a difluorovinyl group. Reagents like bromodifluoromethyl)phosphonate can generate a difluorinated Wittig-type reagent in situ for this transformation.
- **Procedure:**
 - To a suspension of zinc dust in THF, add diethyl (bromodifluoromethyl)phosphonate.
 - Add the 2-chloro-3-formylthiophene (Intermediate 1) to the mixture.
 - Heat the reaction under reflux until the starting material is consumed (monitor by TLC or GC-MS).

- After cooling, filter the reaction mixture and purify the crude product by column chromatography.

Step 3: Synthesis of 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid (Final Product)

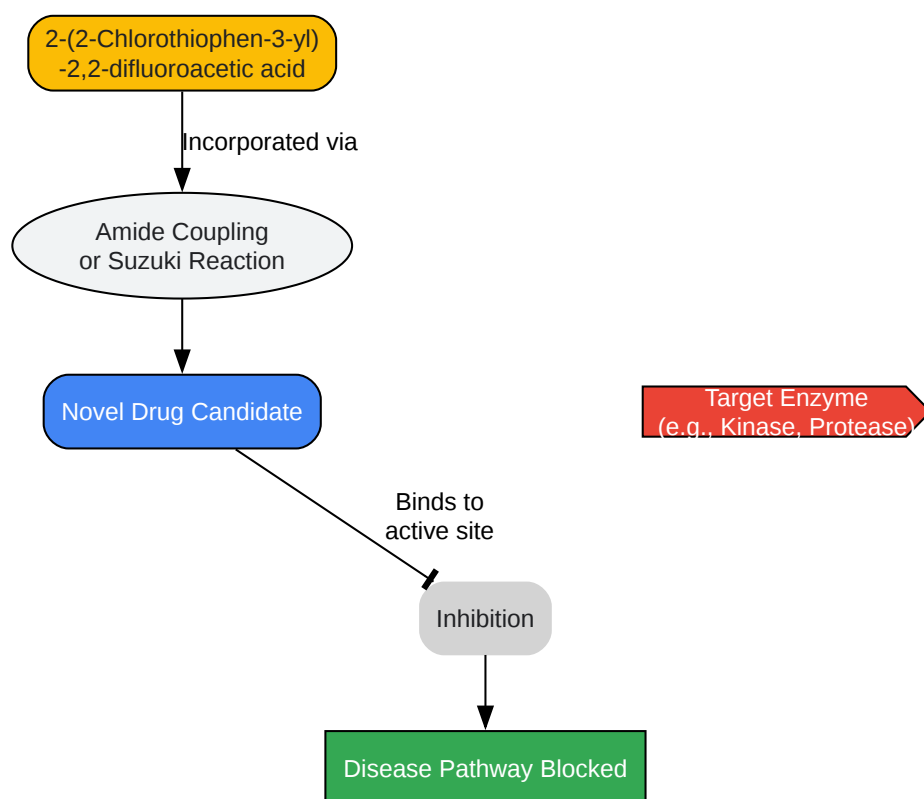
- Rationale: Oxidative cleavage of the difluoroalkene double bond yields the corresponding carboxylic acid. Strong oxidizing agents like potassium permanganate (KMnO₄) or ozonolysis followed by an oxidative workup can achieve this.
- Procedure:
 - Dissolve the difluorovinyl intermediate (Intermediate 2) in a suitable solvent mixture (e.g., acetone/water).
 - Add KMnO₄ portion-wise at a controlled temperature (e.g., 0 °C to room temperature).
 - After the reaction is complete, quench with a reducing agent (e.g., sodium bisulfite) to remove excess permanganate.
 - Acidify the mixture with HCl and extract the final product into an organic solvent.
 - Purify by recrystallization or column chromatography to obtain 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid.

Applications in Medicinal Chemistry and Drug Development

The true value of 2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid lies in its utility as a molecular building block for the synthesis of active pharmaceutical ingredients (APIs). [1] The incorporation of chlorine and fluorine atoms into drug candidates is a well-established strategy in medicinal chemistry to modulate key pharmacological properties. [2]

- Modulation of Physicochemical Properties: The chlorothiophene moiety increases lipophilicity, which can enhance membrane permeability and oral bioavailability. The difluoroacetic acid group is a bioisostere of a carboxylic acid but with a lower pKa, potentially influencing binding interactions and metabolic stability.

- **Metabolic Stability:** The C-F bond is exceptionally strong, making the difluoromethyl group resistant to metabolic degradation by cytochrome P450 enzymes. This can prolong the half-life of a drug.
- **Target Binding:** The fluorine atoms can engage in favorable hydrogen bonding and dipole-dipole interactions with biological targets like enzymes or receptors, thereby increasing binding affinity and potency. [3] Thiophene-based acetic acids have been identified as suitable platforms for developing potent enzyme inhibitors, for instance, against microsomal prostaglandin E synthase-1 (mPGES-1), a target in inflammation and cancer therapy. [4] This building block could be incorporated into a larger molecule designed to inhibit a specific enzyme, as illustrated in the conceptual diagram below.



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Caption: Conceptual role as a building block in drug discovery.

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for this exact compound is not available, data from structurally related chemicals like chlorodifluoroacetic acid and other corrosive organic acids provide a strong basis for hazard assessment. [5]The compound must be handled with extreme care by trained personnel in a well-ventilated chemical fume hood.

Hazard Category	Description and Precautionary Measures	Source
Acute Toxicity / Corrosivity	Danger! Causes severe skin burns and eye damage. Toxic if swallowed or in contact with skin. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.	Sigma-Aldrich, Fisher Scientific [6]
Inhalation Hazard	May cause respiratory irritation. Avoid breathing vapors or mists.	Fisher Scientific [7]
Fire Hazard	Combustible. Vapors may form explosive mixtures with air upon intense heating. Keep away from open flames, hot surfaces, and sources of ignition.	Sigma-Aldrich, TCI [8]
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes, call an ophthalmologist. Skin: Take off all contaminated clothing immediately. Rinse skin with water/shower. Call a physician. Ingestion: Give water to drink (two glasses at most). Seek medical advice immediately. Do not induce vomiting.	Sigma-Aldrich
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed, corrosion-resistant container. Keep away from incompatible materials such as	TCI [8]

strong oxidizing agents, strong bases, and strong acids.

Conclusion

2-(2-Chlorothiophen-3-yl)-2,2-difluoroacetic acid represents a highly functionalized and strategic building block for modern drug discovery. Its unique combination of a chlorothiophene ring and a difluoroacetic acid moiety offers medicinal chemists a valuable tool to optimize the pharmacokinetic and pharmacodynamic profiles of new drug candidates. While its synthesis requires multi-step procedures, the potential benefits in enhancing metabolic stability and target affinity justify its application. Strict adherence to safety protocols is mandatory when handling this corrosive and toxic compound.

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